

Application Notes and Protocols for (4-Methylcyclohexyl)methanol in Coal Flotation

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Compound of Interest

Compound Name: (4-Methylcyclohexyl)methanol

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These application notes provide a comprehensive overview of the use of **(4-Methylcyclohexyl)methanol** (MCHM) as a frothing agent in the froth flotation of coal. The information is intended to guide laboratory-scale research and development of coal cleaning processes.

Introduction

(4-Methylcyclohexyl)methanol (MCHM) is a cyclic alcohol that has emerged as a viable alternative to traditional frothing agents like Methyl Isobutyl Carbinol (MIBC) in coal flotation.^[1] ^[2] MCHM offers several advantages, including a higher flash point, which enhances safety, and comparable or superior performance in terms of coal recovery and froth stability.^[1]^[2] This document outlines the application of MCHM in coal flotation, providing detailed experimental protocols and performance data.

Key Advantages of (4-Methylcyclohexyl)methanol (MCHM)

- Enhanced Safety: MCHM has a significantly higher flash point (approximately 110°C) compared to MIBC (approximately 40°C), reducing fire hazards in processing plants.
- Improved Performance: MCHM is more surface active than MIBC, leading to better gas dispersion and the formation of more stable froth and foam.^[1]^[2]

- Cost-Effectiveness: Studies have shown that MCHM can match the performance of MIBC at a reduced cost.[1][2]
- Versatility: MCHM can be used in various forms, including pure, crude, and MCHM-rich frother blends, and is effective in both mechanically agitated and Jameson flotation cells.[2]

Data Presentation

The following tables summarize the comparative performance of MCHM and MIBC in coal flotation under different conditions.

Table 1: Collectorless Flotation Performance of MCHM vs. MIBC

Frother Concentration (ppm)	Frother Type	Cumulative Yield (%)	Product Ash (%)	Combustible Recovery (%)
15	MCHM	70.1	10.2	75.8
15	MIBC	68.2	9.8	73.5

Data synthesized from studies showing MCHM gives a statistically significantly higher combustible recovery than MIBC at the same concentration.[1]

Table 2: Flotation Performance with Collector (50 ppm Diesel) of MCHM vs. MIBC

Frother Concentration (ppm)	Frother Type	Cumulative Yield (%)	Product Ash (%)	Combustible Recovery (%)
3	MCHM	65.4	11.5	71.2
3	MIBC	60.1	10.8	65.8
7.5	MCHM	72.3	12.1	78.5
7.5	MIBC	70.2	11.5	76.5
15	MCHM	75.1	12.8	81.3
15	MIBC	74.8	12.5	81.1

Data synthesized from studies indicating that at lower concentrations, MCHM achieves higher cumulative yield and combustible recovery compared to MIBC.[1]

Experimental Protocols

The following protocols are provided as a general guideline for laboratory-scale coal flotation experiments using MCHM as a frothing agent. These should be adapted based on the specific coal sample and experimental objectives.

Protocol 1: Laboratory Batch Flotation in a Mechanical Cell

This protocol describes a standard procedure for evaluating the performance of MCHM in a laboratory-scale mechanical flotation cell.

1. Materials and Equipment:

- Representative coal sample (e.g., -500 µm)
- **(4-Methylcyclohexyl)methanol** (MCHM)
- Collector (e.g., Kerosene or Diesel)
- pH regulator (e.g., CaO)

- Laboratory flotation cell (e.g., Denver, 2L capacity)
- Mechanical stirrer
- Air supply with flow meter
- Filtration apparatus
- Drying oven
- Analytical balance
- Ash analysis furnace

2. Procedure:

- Sample Preparation: Prepare a representative coal sample by crushing and grinding to the desired particle size (e.g., 80% passing 150 μm).
- Pulp Preparation:
 - Add a known weight of the coal sample (e.g., 200 g) to the flotation cell.
 - Add a specific volume of water (e.g., plant process water or deionized water) to achieve the desired pulp density (e.g., 10-15% solids by weight).
- Conditioning:
 - Agitate the pulp for a set time (e.g., 5 minutes) to ensure complete wetting of the coal particles.
 - Add the collector (e.g., 40-50 g/t) and condition the pulp for another set time (e.g., 5 minutes).
 - Add the MCHM frother (e.g., 40-70 g/t) and condition for a shorter period (e.g., 2 minutes). Adjust pH if necessary.
- Flotation:

- Introduce air into the cell at a controlled flow rate.
- Collect the froth (concentrate) manually by scraping from the cell lip for a specified time (e.g., 5-10 minutes).
- Product Handling and Analysis:
 - Filter and dry the collected concentrate and the remaining tailings.
 - Weigh the dry concentrate and tailings.
 - Analyze the ash content of the feed, concentrate, and tailings using a standard ash analysis method.
- Calculations:
 - Calculate the yield of concentrate.
 - Calculate the combustible recovery using the ash contents of the feed, concentrate, and tailings.

Protocol 2: Collectorless Flotation

This protocol is suitable for high-floatability coals or to specifically study the frothing properties of MCHM without the influence of a collector.

1. Materials and Equipment:

- Same as Protocol 1, excluding the collector.

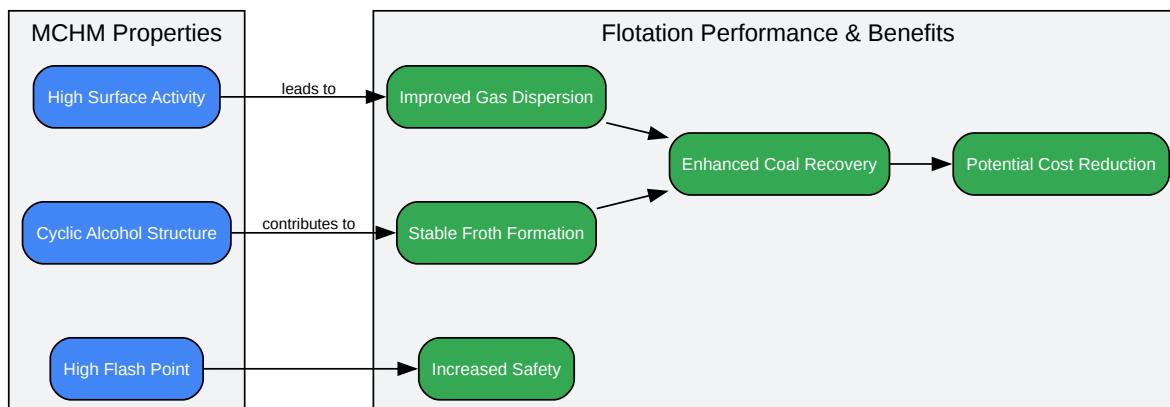
2. Procedure:

- Sample Preparation: Prepare the coal sample as described in Protocol 1.
- Pulp Preparation: Prepare the coal slurry in the flotation cell to the desired pulp density. Process water from a plant can be used.
- Conditioning:

- Agitate the pulp for a set time for particle wetting.
- Add the desired concentration of MCHM (e.g., 15 ppm) and condition for a set time.
- Flotation: Perform flotation as described in Protocol 1.
- Product Handling and Analysis: Process the concentrate and tailings as described in Protocol 1.
- Calculations: Calculate yield and combustible recovery as described in Protocol 1.

Visualizations

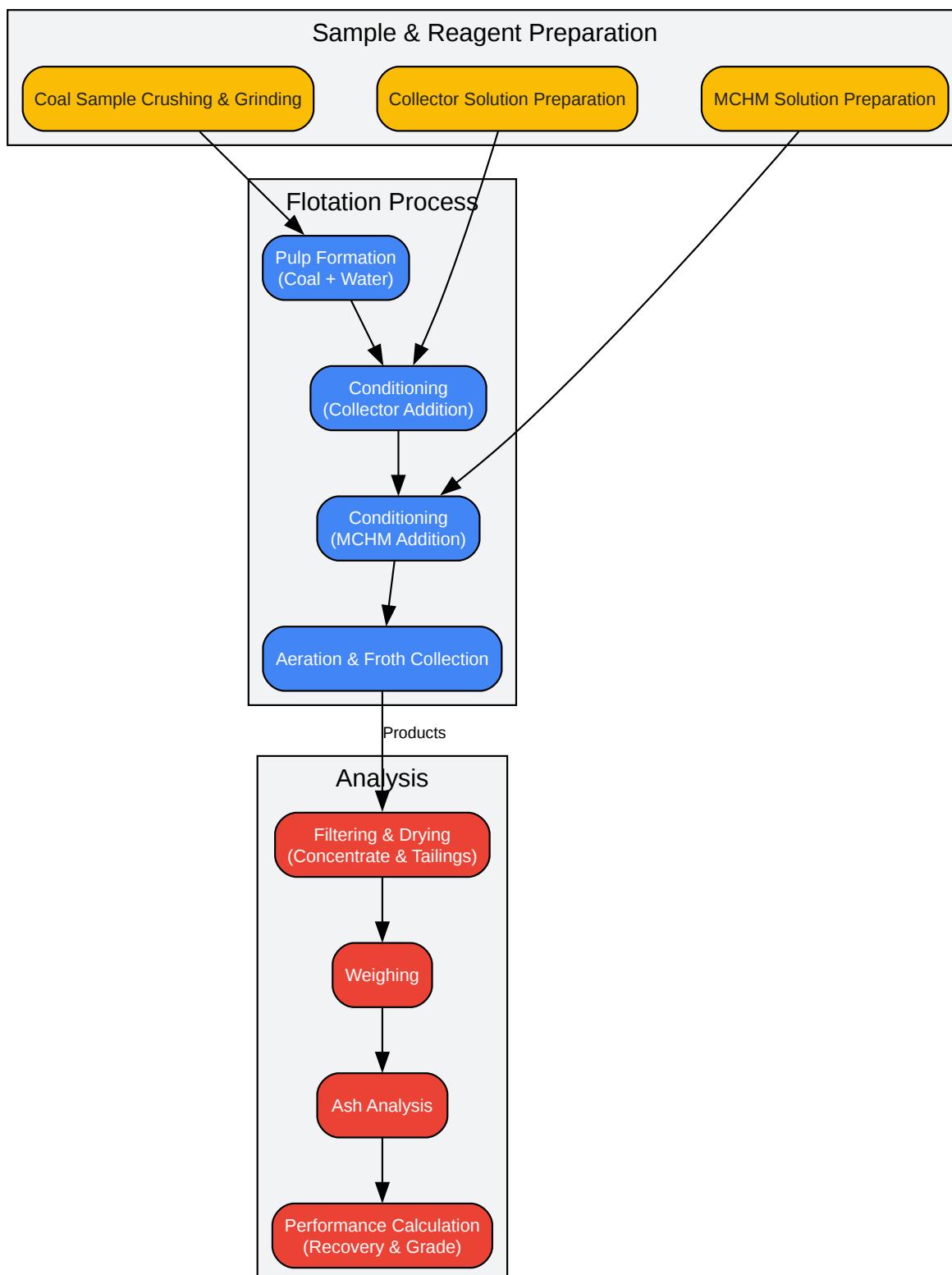
Logical Relationship of MCHM Properties to Flotation Performance



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Caption: Logical flow from MCHM's chemical properties to its performance benefits in coal flotation.

Experimental Workflow for MCHM Evaluation in Coal Flotation

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Caption: Step-by-step experimental workflow for evaluating MCHM in a laboratory setting.

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References

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